

# Solubility of Solvent Green 3 in different organic solvents

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## Compound of Interest

Compound Name: Solvent green 3

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## Solubility Profile of Solvent Green 3: A Technical Guide

This technical guide provides a comprehensive overview of the solubility of **Solvent Green 3** in various organic solvents. The information is intended for researchers, scientists, and professionals in drug development and other fields where this dye is utilized. The data is presented in a clear, tabular format for easy comparison, followed by a general experimental workflow for solubility determination.

## Data Presentation: Solubility of Solvent Green 3

**Solvent Green 3**, a synthetic anthraquinone dye, exhibits a range of solubilities in different organic solvents, a critical factor for its application in various formulations. As a lipophilic dye, it is generally soluble in nonpolar organic solvents and insoluble in water. The following table summarizes the quantitative solubility data gathered from various technical sources.

Organic Solvent	Chemical Class	Solubility	Temperature
Acetone	Ketone	0.8 g/L[1][2][3]	20°C[3]
Benzene	Aromatic Hydrocarbon	Soluble[1][4][5][6]	Not Specified
Butyl Acetate	Ester	3 g/L[1][2][3]	20°C[3]
Chloroform	Chlorinated Hydrocarbon	Soluble[1][4][5][6]	Not Specified
Dichloromethane	Chlorinated Hydrocarbon	20 g/L[1][2][3]	20°C[3]
Dimethylformamide (DMF)	Amide	Soluble[1][5][6]	Not Specified
Dimethyl Sulfoxide (DMSO)	Sulfoxide	Slightly Soluble[7][8] [9]	Not Specified
Ethanol	Alcohol	0.1 g/L[1][2][3]	20°C[3]
Ethyl Acetate	Ester	Slightly Soluble[10]	Not Specified
Methanol	Alcohol	Slightly Soluble[7][8] [9][10]	Not Specified
Methylbenzene (Toluene)	Aromatic Hydrocarbon	20 g/L[1][2][3]	20°C[3]
Pyridine	Heterocyclic Aromatic	1%[11][12]	Not Specified
Xylene	Aromatic Hydrocarbon	Soluble[1][5][6]	Not Specified

Note: The term "Soluble" indicates that while the substance is known to dissolve, specific quantitative data was not available in the reviewed sources. "Slightly Soluble" suggests a low but measurable solubility. The absence of a specified temperature indicates that the source material did not provide this experimental detail.

## Experimental Protocols

Detailed, standardized experimental protocols for determining the solubility of **Solvent Green 3** were not explicitly available in the public domain literature reviewed. However, a general methodology for determining the solubility of a compound like **Solvent Green 3** in an organic solvent can be outlined. The most common method is the isothermal equilibrium method.

Objective: To determine the saturation concentration of **Solvent Green 3** in a specific organic solvent at a constant temperature.

Materials:

- **Solvent Green 3** (high purity)
- Selected organic solvent (analytical grade)
- Temperature-controlled shaker or incubator
- Analytical balance
- Centrifuge
- Spectrophotometer (UV-Vis) or High-Performance Liquid Chromatography (HPLC) system
- Volumetric flasks and pipettes
- Syringe filters (chemically compatible with the solvent)

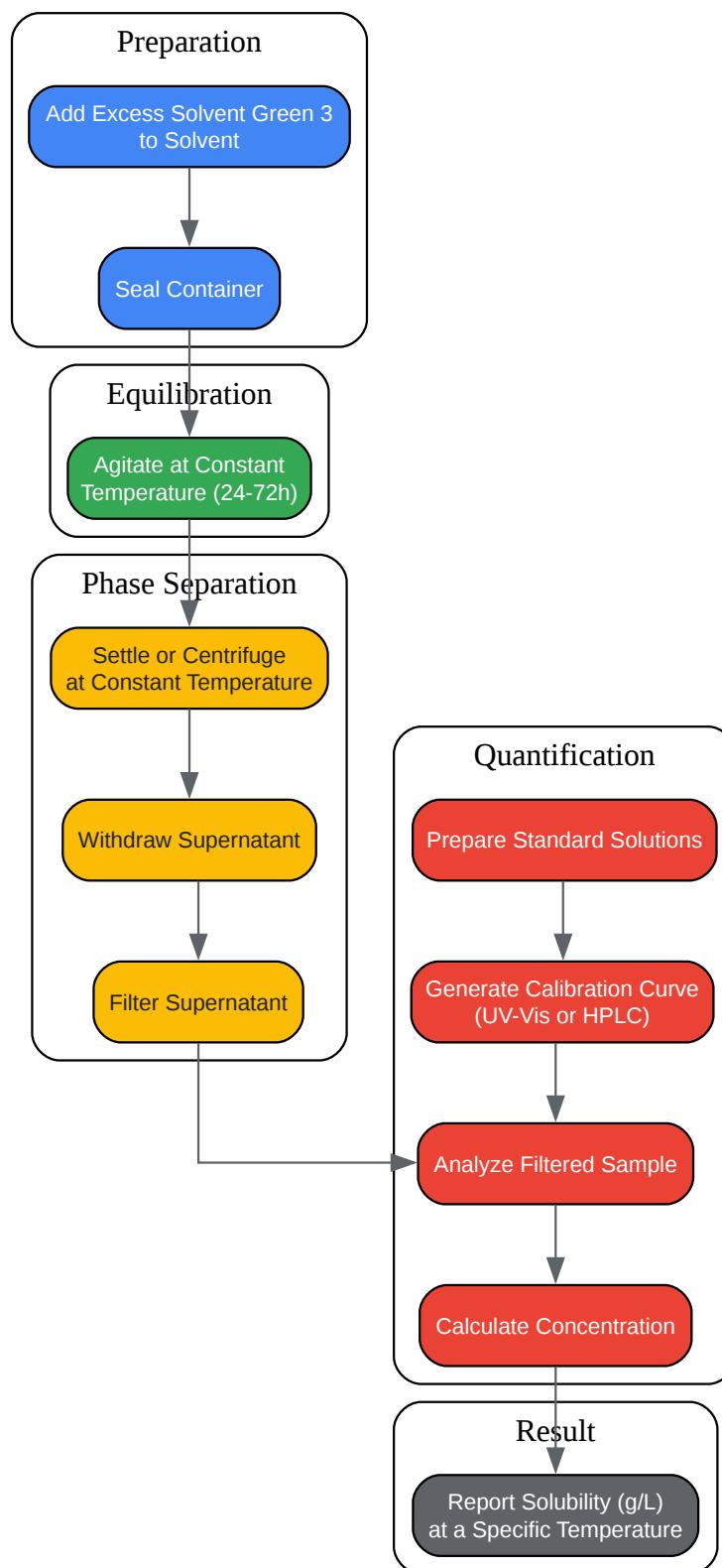
Procedure:

- Preparation of Supersaturated Solution: An excess amount of **Solvent Green 3** is added to a known volume of the organic solvent in a sealed container.
- Equilibration: The container is placed in a temperature-controlled shaker and agitated for a prolonged period (e.g., 24-72 hours) to ensure that equilibrium is reached. The constant temperature is crucial.
- Phase Separation: The suspension is allowed to stand at the same constant temperature to allow the undissolved solid to settle. For finer particles, centrifugation at the same temperature is employed to achieve a clear separation of the solid and liquid phases.

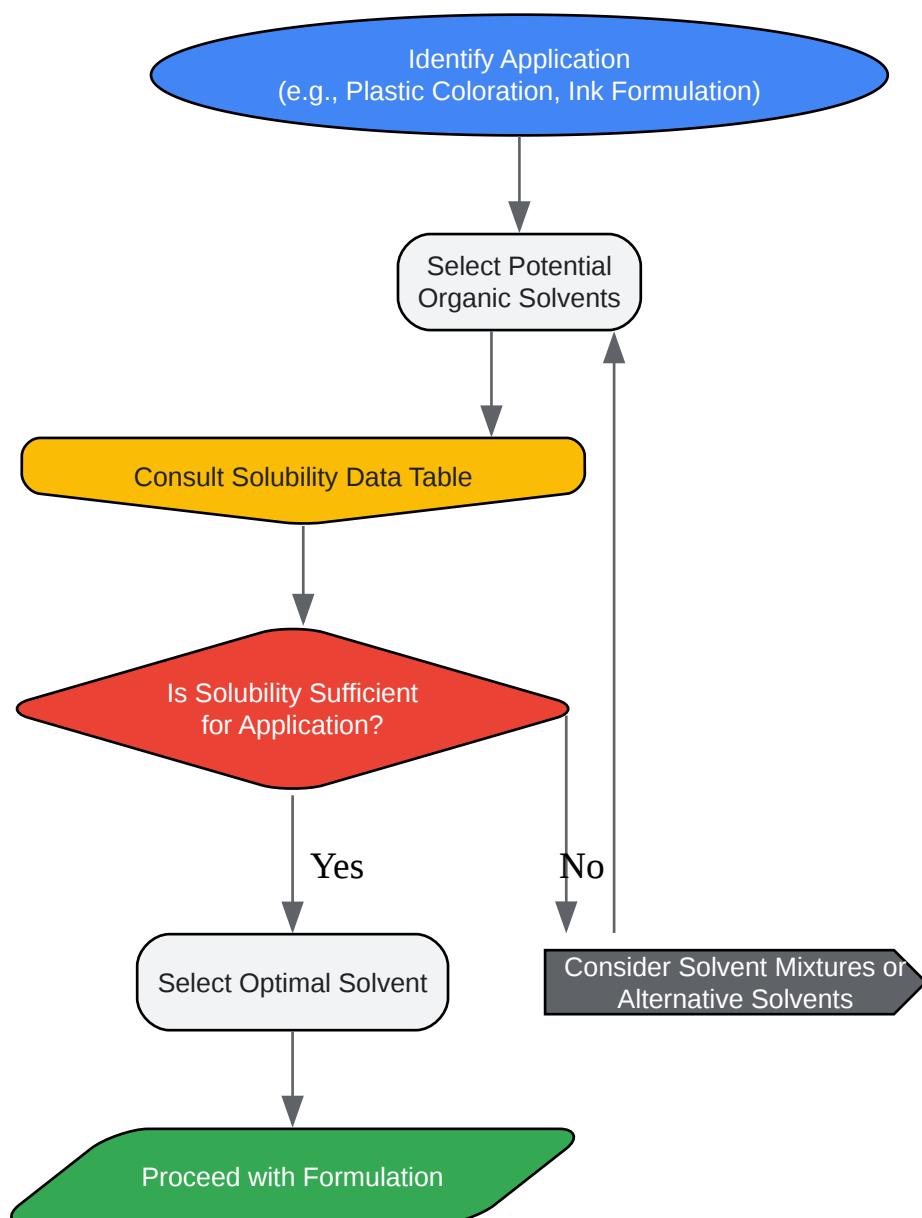
- Sample Extraction: A known volume of the clear supernatant is carefully withdrawn using a pipette. To ensure no solid particles are transferred, the sample is typically passed through a syringe filter.
- Quantification: The concentration of **Solvent Green 3** in the filtered supernatant is determined using a suitable analytical technique.
  - UV-Vis Spectrophotometry: A calibration curve is first established using standard solutions of known concentrations. The absorbance of the sample is then measured at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **Solvent Green 3**, and the concentration is calculated from the calibration curve.
  - HPLC: Similar to spectrophotometry, a calibration curve is generated. The sample is injected into the HPLC system, and the peak area corresponding to **Solvent Green 3** is used to determine its concentration.
- Data Reporting: The solubility is typically reported in units such as grams per liter (g/L) or milligrams per milliliter (mg/mL) at the specified temperature.

## Visualizations

The following diagrams illustrate the logical workflow for determining and applying solubility data for **Solvent Green 3**.

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Caption: Workflow for Experimental Determination of **Solvent Green 3** Solubility.



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Caption: Logical Flow for Solvent Selection Based on Solubility Data.

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